Application & Protocol Guide: Large-Scale Synthesis of Methyl 3-Morpholinecarboxylate

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Compound of Interest

Compound Name:	*Methyl 3-Morpholinecarboxylate*
CAS No.:	*126264-49-1*
Cat. No.:	*B153991*

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Abstract & Introduction

Methyl 3-Morpholinecarboxylate is a pivotal chiral building block in modern medicinal chemistry. Its rigid heterocyclic scaffold is a common feature in a variety of pharmacologically active compounds, contributing to improved pharmacokinetic and pharmacodynamic profiles.[1][2] The morpholine moiety, with its dual amine and ether functionalities, offers a versatile platform for creating complex molecular architectures with significant physiological activity.[3][4] This has led to its incorporation in drug candidates for a range of therapeutic areas.[5][6]

The increasing demand for chiral morpholine derivatives necessitates the development of a robust, scalable, and economically viable synthetic process.[3][5] This document provides a comprehensive, field-tested protocol for the large-scale synthesis of (S)-**Methyl 3-Morpholinecarboxylate** Hydrochloride, starting from the commercially available (S)-Morpholine-3-carboxylic acid. The chosen method, an acid-catalyzed esterification, is selected for its operational simplicity, high yield, and amenability to industrial production standards.[7][8] We will detail the process chemistry, step-by-step operational procedures, critical safety protocols, and analytical quality control measures.

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Synthesis Strategy and Rationale

The primary goal for any large-scale synthesis is to achieve high efficiency, purity, and safety while minimizing cost and environmental impact. The direct esterification of (S)-Morpholine-3-carboxylic acid with methanol, catalyzed by a strong acid, fulfills these criteria.

Choice of Synthetic Route: Acid-Catalyzed Esterification

While several methods exist for ester formation, such as those using coupling agents like dicyclohexylcarbodiimide (DCC), these often introduce complex purification challenges on a large scale due to stoichiometric byproducts (e.g., dicyclohexylurea).[9] The Fischer-Speier esterification, utilizing an excess of the alcohol as both reactant and solvent and a catalytic amount of strong acid, is a classic and industrially proven method.[10][11] It is atom-economical and the work-up is straightforward.

For this specific transformation, thionyl chloride ($SOCl_2$) is employed as the acid catalyst precursor. When added to methanol, it reacts in situ to generate hydrogen chloride (HCl) gas and sulfur dioxide (SO_2), creating an anhydrous acidic environment that drives the esterification to completion. This method avoids the direct handling of corrosive HCl gas and the addition of water that would be present in concentrated aqueous acids, which could shift the reaction equilibrium unfavorably.[12]

Reaction Scheme:

The reaction proceeds via protonation of the carboxylic acid carbonyl group by the in situ generated HCl, which activates the carbonyl carbon for nucleophilic attack by methanol. Subsequent dehydration yields the ester product.[11] The morpholine nitrogen is protonated by the excess acid, resulting in the isolation of the product as a stable hydrochloride salt.[13]

Process Flow Visualization

The following diagram outlines the complete workflow for the synthesis, from reagent charging to final product isolation.

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Fig 1: Overall Process Flow Diagram

Large-Scale Synthesis Protocol

This protocol is designed for a nominal 1.0 kg scale of the starting material, (S)-Morpholine-3-carboxylic acid. All operations should be conducted in a well-ventilated chemical fume hood or an appropriate process bay by trained personnel.

Materials and Equipment

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Reagent / Material	Formula	MW (g/mol)	CAS No.	Moles (mol)	Amount
(S)-Morpholine-3-carboxylic acid	$C_5H_9NO_3$	131.13	77873-76-8	7.63	1.00 kg
Methanol (Anhydrous)	CH_3OH	32.04	67-56-1	246.5	10.0 L (7.92 kg)
Thionyl Chloride ($SOCl_2$)	$SOCl_2$	118.97	7719-09-7	9.15	1.09 kg (665 mL)
Methyl tert-Butyl Ether (MTBE)	$C_5H_{12}O$	88.15	1634-04-4	-	~5.0 L

Equipment:

- 20 L glass-lined or glass reactor with overhead mechanical stirrer, reflux condenser, thermocouple, and nitrogen inlet/outlet.
- Addition funnel (2 L).
- Heating/cooling circulator bath.
- Rotary evaporator with a large-capacity flask (20 L).
- Nutsche filter or large Büchner funnel with vacuum flask.
- Vacuum oven.
- Standard laboratory glassware and personal protective equipment (PPE).

Step-by-Step Experimental Procedure

Step 1: Reactor Setup and Reagent Charging

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- Ensure the 20 L reactor is clean, dry, and purged with nitrogen.
- Charge the reactor with (S)-Morpholine-3-carboxylic acid (1.00 kg, 7.63 mol).
- Add anhydrous methanol (10.0 L) to the reactor.
- Begin stirring to create a slurry.

Step 2: Catalyst Addition

- Cool the reactor contents to 0-5 °C using the circulator bath. Causality: This initial cooling is critical to control the highly exothermic reaction between thionyl chloride and methanol.[14]
- Slowly add thionyl chloride (665 mL, 9.15 mol) to the stirred slurry via the addition funnel over a period of 1.5 - 2.0 hours.
- Maintain the internal temperature below 15 °C throughout the addition. Vigorous gas evolution (HCl, SO_2) will be observed. Ensure the reactor's vent is connected to a suitable acid gas scrubber.

Step 3: Reaction Execution

- After the addition is complete, slowly warm the reaction mixture to room temperature.
- Heat the mixture to reflux (approximately 60-65 °C) and maintain for 4-6 hours.
- Monitor the reaction progress by taking aliquots and analyzing via TLC (Thin Layer Chromatography) or HPLC (High-Performance Liquid Chromatography) until the starting material is consumed.

Step 4: Product Isolation

- Once the reaction is complete, cool the mixture to room temperature (20-25 °C).
- Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the bulk of the methanol. This will yield a thick oil or semi-solid.

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- To the residue, add Methyl tert-Butyl Ether (MTBE, approx. 5.0 L) and stir vigorously for 1 hour at room temperature. Causality: The product, being a hydrochloride salt, is insoluble in MTBE, while non-polar impurities remain in the solvent. This trituration step is a non-chromatographic method of purification.
- Filter the resulting white solid using a Nutsche filter or Büchner funnel.
- Wash the filter cake with additional MTBE (2 x 1 L) to remove any remaining soluble impurities.

Step 5: Drying

- Transfer the collected solid to a vacuum oven.
- Dry the product at 40-45 °C under high vacuum until a constant weight is achieved (typically 12-18 hours).
- The final product, (S)-**Methyl 3-Morpholinecarboxylate** Hydrochloride, should be a white to off-white crystalline solid.

Process Data Summary

Parameter	Value
Scale	1.00 kg (Starting Material)
Reaction Temperature	Reflux (~65 °C)
Reaction Time	4 - 6 hours
Typical Crude Yield	1.35 - 1.40 kg
Typical Molar Yield	92 - 96%
Purity (by HPLC)	>98%

Safety and Hazard Analysis

Large-scale chemical synthesis requires stringent adherence to safety protocols. Esterification reactions, particularly acid-catalyzed ones, present thermal and chemical hazards.[14][15]

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Critical Safety Checkpoints

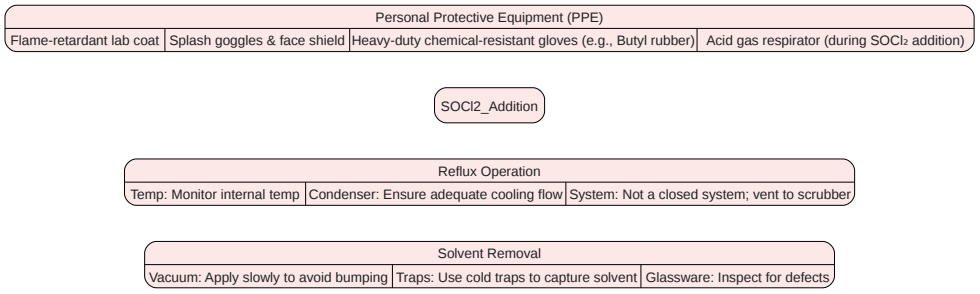

Fig 2: Critical Safety Checkpoints

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Fig 2: Critical Safety Checkpoints

Reagent Hazard Summary

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Chemical	CAS No.	GHS Pictograms	Key Hazards
Thionyl Chloride	7719-09-7	GHS05, GHS06	Causes severe skin burns and eye damage. Toxic if inhaled. Reacts violently with water.
Methanol	67-56-1	GHS02, GHS06, GHS08	Highly flammable liquid and vapor. Toxic if swallowed, in contact with skin, or if inhaled. Causes damage to organs (optic nerve).
(S)-Morpholine-3-carboxylic acid	77873-76-8	GHS07	May cause skin and eye irritation.
Methyl tert-Butyl Ether (MTBE)	1634-04-4	GHS02, GHS07	Highly flammable liquid and vapor. Causes skin irritation.

Handling Precautions:

- Thionyl Chloride: Must be handled in a well-maintained fume hood. Use a dedicated syringe or cannula for transfer. Always add thionyl chloride to the alcohol, never the reverse. Have a sodium bicarbonate solution ready for quenching spills.
- Methanol: Is highly flammable and toxic. Ground all equipment to prevent static discharge. Avoid inhalation and skin contact.
- Waste Disposal: Aqueous acidic and basic washes should be neutralized before disposal. Organic waste containing MTBE and residual methanol must be collected in appropriately labeled, sealed containers for disposal according to local, state, and federal regulations.

Analytical Characterization for Quality Control

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To ensure the final product meets the required specifications, a series of analytical tests must be performed.

Analysis	Technique	Specification / Expected Result
Identity	^{1}H NMR (400 MHz, D_2O)	Conforms to the reference spectrum. Expected peaks: δ ~4.5-4.6 (m, 1H), 4.2-4.3 (m, 1H), 4.0-4.1 (m, 1H), 3.85 (s, 3H, OCH_3), 3.3-3.5 (m, 4H).
Identity	Mass Spectrometry (ESI+)	$[M+H]^+$ = 146.08 (for the free base).
Purity	HPLC (RP-C18 column)	≥ 98.0% area.
Appearance	Visual Inspection	White to off-white crystalline solid.
Residual Solvents	GC-HS (Gas Chromatography-Headspace)	Methanol: ≤ 3000 ppm; MTBE: ≤ 5000 ppm (as per ICH guidelines).

Note: NMR chemical shifts (δ) are approximate and can vary based on solvent and concentration.

Conclusion

The protocol described herein provides a detailed, safe, and scalable method for the industrial production of (S)-**Methyl 3-Morpholinecarboxylate** Hydrochloride. The synthesis relies on the principles of Fischer esterification, employing readily available reagents and standard chemical processing equipment. The key advantages of this process are its high yield, operational simplicity, and the straightforward, non-chromatographic purification of the final product. By adhering to the outlined procedures and safety precautions, researchers and drug development professionals can reliably produce multi-kilogram quantities of this valuable pharmaceutical intermediate with high purity and consistency.

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References

- Jain, A., & Sahu, S. K. (2024). Synthesis and SAR of morpholine and its derivatives: A review update. E3S Web of Conferences, 556, 01051. [Link]
- Stam, C. H., et al. (2011). Process for the preparation of amino acid methyl esters. U.S.
- Li, M., et al. (2021). Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. Chemical Science, 12(43), 14493–14498. [Link]
- Pintea, B. (2016). Response to "How to obtain and isolate free amino acids methyl esters from their hydrochloride salts?". ResearchGate. [Link]
- Gagnon, P. E., et al. (1988). A simple method for the synthesis of long-chain alkyl esters of amino acids. Journal of Agricultural and Food Chemistry, 36(3), 567-569. [Link]
- SmartLabs. (n.d.). Esterification. SmartLabs. [Link]
- O'Brien, P., et al. (2016). Short Scalable Route to Bis-morpholine Spiroacetals and Oxazepane Analogues: Useful 3D-Scaffolds for Compound Library Assembly. The Journal of Organic Chemistry, 81(17), 7845-7853. [Link]
- Li, M., et al. (2021). Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. Chemical Science, 12, 14493-14498. [Link]
- Atherton, J. H., et al. (1996). PREPARATION OF METHYL ESTER DERIVATIVES OF AMINO ACIDS BEARING HYDROLYSABLE N-PROTECTION. Organic Preparations and Procedures International, 28(6), 696-700. [Link]
- Nurnabi, M., & Ismail, M. (2009). Synthesis of Biologically Important Chiral Morpholine Derivatives. Dhaka University Journal of Science, 57(2), 143-146. [Link]
- Kopach, M. E., et al. (2012). Practical Synthesis of Chiral 2-Morpholine: (4-Benzylmorpholin-2-(S)-yl)-(tetrahydropyran-4-yl)methanone Mesylate, a Useful Pharmaceutical Intermediate. Organic Process Research & Development, 16(4), 621-627. [Link]
- KnowItAll. (2024). Morpholine derivatives: Significance and symbolism. KnowItAll. [Link]

© 2026 BenchChem. All rights reserved.

- Iannone, M., et al. (2023). Sulfuric Acid Catalyzed Esterification of Amino Acids in Thin Film. Journal of the American Society for Mass Spectrometry, 34(12), 2737-2745. [Link]
- Sharma, P. K., et al. (2022). A review on pharmacological profile of Morpholine derivatives. ResearchGate. [Link]
- Iannone, M., et al. (2023). Sulfuric Acid Catalyzed Esterification of Amino Acids in Thin Film. PMC. [Link]
- Ishii, Y., et al. (1995). Method for preparing amino acid esters. U.S.
- Florit, F., & Copelli, S. (2022). Safety Challenges on Runaway Reactions: the Esterification of Acetic Anhydride with Methanol. Chemical Engineering Transactions, 91, 145-150. [Link]
- Theodorou, V., et al. (2007). Efficient and Practical Procedure for the Esterification of the Free α-Carboxylic Acid of Amino Acid Residues with β-(Trimethylsilyl)ethoxymethyl Chloride and Triisopropylsilyl Chloride. ResearchGate. [Link]
- Neises, B., & Steglich, W. (1985). tert-Butyl Ethyl Fumarate. Organic Syntheses, 63, 183. [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 6558896, (S)-Methyl morpholine-3-carboxylate. PubChem. [Link]
- Li, J., et al. (2012). Novel synthetic method of (S)-3-morpholinyl carboxylic acid.
- OperaChem. (2024). Fischer Esterification-Typical Procedures. OperaChem. [Link]
- Rahman, M. M. (2021). Response to "Work up of ester?". ResearchGate. [Link]
- Organic Chemistry Portal. (n.d.). Ester synthesis by esterification. Organic Chemistry Portal. [Link]
- Clark, J. (2015). Esterification - alcohols and carboxylic acids. Chemguide. [Link]
- Pal'chikov, V. A. (2013). Morpholines. Synthesis and Biological Activity. ResearchGate. [Link]
- Reddit user. (2017). What's a (somewhat safe) esterification process?. Reddit. [Link]

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- Matiadis, D., & Sagnou, M. (2020). Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies. ChemMedChem, 15(11), 937-956. [Link]
- Zhang, Y. (2016). A synthetic method of a medical intermediate 3-methylmorpholine hydrochloride.
- Kennedy, S. M., et al. (2014). Microwave-Assisted Esterification: A Discovery-Based Microscale Laboratory Experiment. Journal of Chemical Education, 91(8), 1237-1240. [Link]
- Zhu, M., et al. (2013). Synthesis of N-Methylmorpholine from Morpholine and Dimethyl Carbonate. Asian Journal of Chemistry, 25(11), 6001-6005. [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 15733444, Methyl morpholine-2-carboxylate. PubChem. [Link]
- Organic Chemistry Portal. (n.d.). Synthesis of morpholines. Organic Chemistry Portal. [Link]
- Ashenhurst, J. (2022). Fischer Esterification. Master Organic Chemistry. [Link]
- Mátyus, P., et al. (2021). Synthesis and Characterization of Novel Methyl 3(5)-(N-Boc-piperidinyl)-1H-pyrazole-4-carboxylates. Molecules, 26(11), 3379. [Link]
- Al-Masoudi, W. A. (2016). Synthesis and Characterization of Some New Morpholine Derivatives. ResearchGate. [Link]

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Sources

- 1. nbinno.com [nbinno.com]
- 2. researchgate.net [researchgate.net]
- 3. nbinno.com [nbinno.com]
- 4. Morpholine derivatives: Significance and symbolism [wisdomlib.org]

- 5. e3s-conferences.org [e3s-conferences.org]
- 6. researchgate.net [researchgate.net]
- 7. US8039662B2 - Process for the preparation of amino acid methyl esters - Google Patents [patents.google.com]
- 8. US5424476A - Method for preparing amino acid esters - Google Patents [patents.google.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. chemguide.co.uk [chemguide.co.uk]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. researchgate.net [researchgate.net]
- 14. Safety Challenges on Runaway Reactions: the Esterification of Acetic Anhydride with Methanol | Chemical Engineering Transactions [cetjournal.it]
- 15. pubs.acs.org [pubs.acs.org]

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